

Spectral Data Analysis of 2-Methylanisole-d3: A Technical Overview

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Compound of Interest

Compound Name: 2-Methylanisole-d3

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Executive Summary

This technical guide provides a detailed overview of the spectral data for 2-Methylanisole. While the primary focus of this report is the deuterated analog, **2-Methylanisole-d3** (also known as 2-(methyl-d3)anisole or 1-methoxy-2-(trideuteriomethyl)benzene), a comprehensive search of publicly available scientific databases and literature did not yield specific experimental Nuclear Magnetic Resonance (NMR) or Mass Spectrometry (MS) data for this isotopically labeled compound. Consequently, this document presents the available spectral data for the non-deuterated parent compound, 2-Methylanisole, as a close proxy. This information is intended to serve as a valuable reference for researchers utilizing **2-Methylanisole-d3** as an internal standard or in metabolic studies, allowing for comparative analysis and interpretation of experimental results.

Introduction

2-Methylanisole-d3 is a deuterated form of 2-Methylanisole, a common organic compound used as a fragrance, a specialty solvent, and an intermediate in the synthesis of various chemical compounds. The incorporation of deuterium atoms provides a distinct mass signature,

making it an ideal internal standard for quantitative analysis by mass spectrometry and a useful tracer in metabolic fate studies. Understanding the baseline spectral characteristics of the non-deuterated analog is crucial for interpreting data when its deuterated counterpart is employed.

Predicted Spectral Characteristics of 2-Methylanisole-d3

While experimental data is not available, the following characteristics can be predicted for **2-Methylanisole-d3** based on the principles of NMR and MS:

- **¹H NMR:** The proton NMR spectrum of **2-Methylanisole-d3** is expected to be nearly identical to that of 2-Methylanisole, with the significant exception of the signal corresponding to the methyl protons. The singlet typically observed around 2.2 ppm for the CH₃ group in 2-Methylanisole would be absent in the spectrum of **2-Methylanisole-d3**. The aromatic and methoxy proton signals would remain.
- **¹³C NMR:** The carbon-13 NMR spectrum of **2-Methylanisole-d3** would show a characteristic triplet for the deuterated methyl carbon (CD₃) due to coupling with deuterium (spin I=1). The chemical shift of this carbon would be similar to the methyl carbon in the non-deuterated compound, but the signal would be split and have a lower intensity. The other carbon signals would be largely unaffected.
- **Mass Spectrometry:** The molecular ion peak in the mass spectrum of **2-Methylanisole-d3** would be shifted by +3 mass units compared to 2-Methylanisole, appearing at m/z 125 instead of m/z 122. The fragmentation pattern would be expected to show similar losses, but fragments containing the deuterated methyl group would also exhibit a +3 mass shift.

Spectral Data for 2-Methylanisole

The following sections present the available NMR and MS data for the non-deuterated compound, 2-Methylanisole.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Table 1: ¹H NMR Spectral Data for 2-Methylanisole

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.18 - 7.10	m	2H	Ar-H
6.89 - 6.81	m	2H	Ar-H
3.82	s	3H	OCH ₃
2.24	s	3H	Ar-CH ₃

Table 2: ¹³C NMR Spectral Data for 2-Methylanisole

Chemical Shift (ppm)	Assignment
157.5	C-OCH ₃
130.8	Ar-C
126.6	Ar-C
120.6	Ar-CH
110.1	Ar-CH
55.2	OCH ₃
16.1	Ar-CH ₃

Mass Spectrometry (MS) Data

Table 3: Mass Spectrometry Data for 2-Methylanisole

m/z	Relative Intensity (%)	Putative Assignment
122	100	[M] ⁺
107	85	[M - CH ₃] ⁺
91	60	[M - OCH ₃] ⁺
79	45	[C ₆ H ₇] ⁺
77	55	[C ₆ H ₅] ⁺

Experimental Protocols

The following are generalized experimental protocols for acquiring NMR and MS data for compounds like 2-Methylanisole. These can be adapted for the analysis of **2-Methylanisole-d₃**.

NMR Spectroscopy Protocol

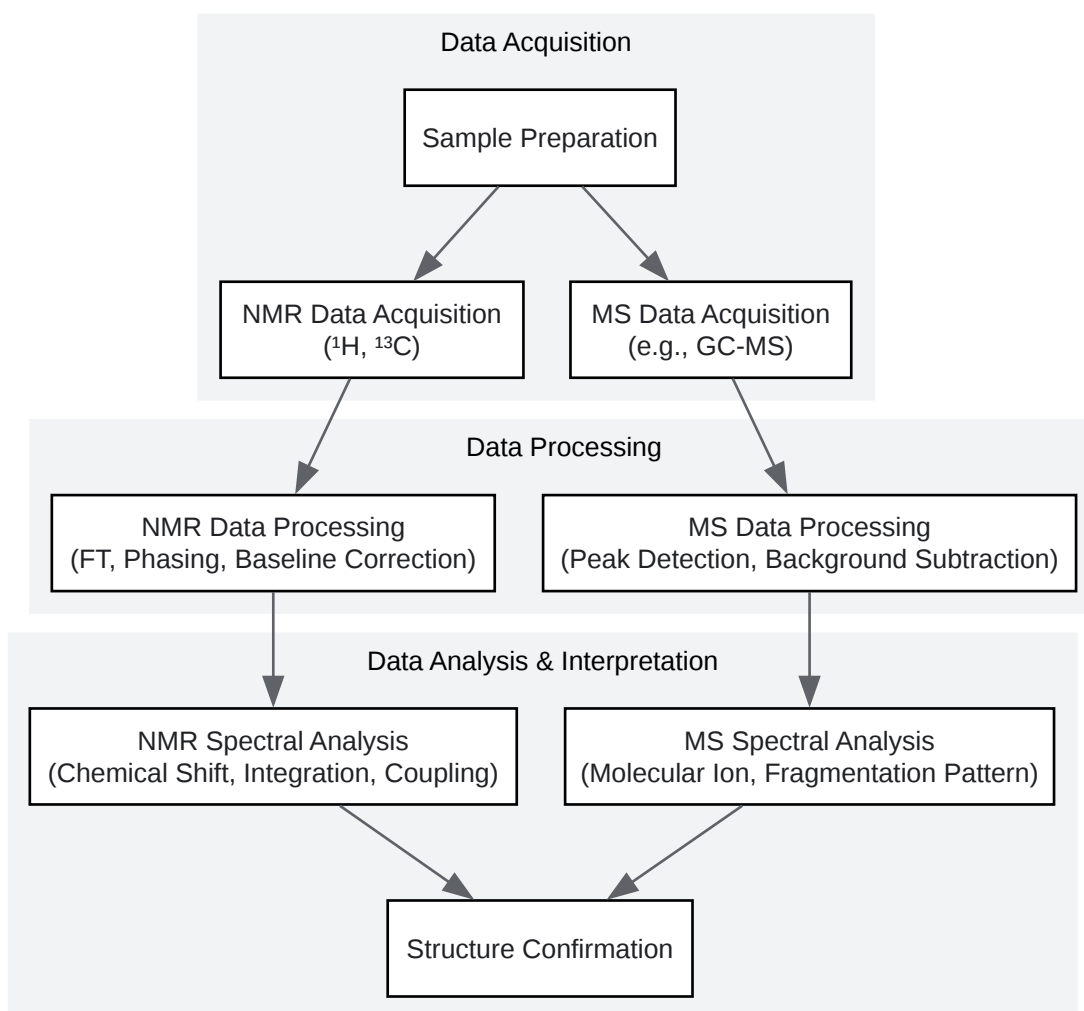
- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃, Acetone-d₆, DMSO-d₆) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrument Setup:** Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- **¹H NMR Acquisition:** Acquire the proton NMR spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Collect a sufficient number of scans (e.g., 8-16) to achieve a good signal-to-noise ratio.
- **¹³C NMR Acquisition:** Acquire the carbon-13 NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans (e.g., 128 or more) is typically required due to the lower natural abundance of ¹³C.
- **Data Processing:** Process the acquired Free Induction Decay (FID) by applying a Fourier transform, phase correction, and baseline correction. Integrate the signals in the ¹H NMR spectrum and reference the chemical shifts to the internal standard.

Mass Spectrometry (Electron Ionization - EI) Protocol

- **Sample Introduction:** Introduce the sample into the mass spectrometer. For volatile compounds like 2-Methylanisole, this is typically done via a gas chromatograph (GC-MS) or a direct insertion probe.
- **Ionization:** Bombard the sample molecules with a beam of high-energy electrons (typically 70 eV) in the ion source. This causes the molecules to ionize and fragment.
- **Mass Analysis:** Accelerate the resulting ions into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** Detect the separated ions and record their abundance.
- **Data Interpretation:** Analyze the resulting mass spectrum to identify the molecular ion and characteristic fragment ions.

Logical Workflow for Spectral Analysis

The following diagram illustrates a typical workflow for the analysis and interpretation of spectral data for a known compound.



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Caption: Workflow for acquiring, processing, and analyzing NMR and MS spectral data.

Conclusion

While specific experimental spectral data for **2-Methylanisole-d3** is not readily available in the public domain, a thorough understanding of the spectral characteristics of its non-deuterated analog, 2-Methylanisole, provides a strong foundation for researchers. The provided NMR and MS data, along with the generalized experimental protocols and analysis workflow, serve as a valuable technical resource for scientists and professionals in the field of drug development and chemical research. It is recommended that researchers using **2-Methylanisole-d3** acquire their own spectral data for this standard to ensure the most accurate and reliable quantitative results in their studies.

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